

Application Notes: The Potential of Methyl 2-amino-5-isopropylbenzoate in Agrochemical Synthesis

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Compound of Interest

Compound Name: *Methyl 2-amino-5-isopropylbenzoate*

Cat. No.: B3204150

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Abstract

Methyl 2-amino-5-isopropylbenzoate is a substituted anthranilate ester. While the broader class of anthranilates and related aminobenzoic acid derivatives serve as crucial building blocks in the synthesis of various agrochemicals, a comprehensive review of publicly available scientific literature and patent databases does not reveal direct applications of **Methyl 2-amino-5-isopropylbenzoate** as a key intermediate in the synthesis of currently registered or widely documented agrochemicals. This document explores the potential applications of this molecule based on the activity of structurally similar compounds and outlines hypothetical synthetic routes to plausible agrochemical classes.

Introduction

The anthranilate scaffold is a privileged structure in the development of modern agrochemicals, particularly insecticides. The diamide insecticides, such as chlorantraniliprole and cyantraniliprole, which are derivatives of 2-aminobenzoic acid, have become commercially significant due to their potent and selective activity. These compounds function by targeting insect ryanodine receptors, leading to uncontrolled calcium release and paralysis. The substitution pattern on the aromatic ring of the anthranilate core is critical for modulating the biological activity, selectivity, and physicochemical properties of the final product.

Methyl 2-amino-5-isopropylbenzoate offers a unique substitution pattern with an isopropyl group at the 5-position. This lipophilic group could potentially enhance the compound's interaction with biological targets or improve its pharmacokinetic properties within the target pest. Despite this potential, its specific use in agrochemical synthesis is not well-documented. This note, therefore, serves as a prospective analysis rather than a retrospective summary of existing applications.

Potential Agrochemical Applications

Based on the established activity of related compounds, **Methyl 2-amino-5-isopropylbenzoate** could be a valuable intermediate for the synthesis of novel:

- **Insecticides:** Primarily through the synthesis of new diamide insecticides. The isopropyl group could influence the binding affinity to the ryanodine receptor.
- **Herbicides:** The compound 2-Amino-N-isopropylbenzamide is a known metabolite of the herbicide bentazone.[1] This suggests that structures derived from 2-aminobenzoic acids with isopropyl functionalities are relevant to herbicidal action.
- **Fungicides:** While less common, certain benzamide derivatives have shown fungicidal activity.

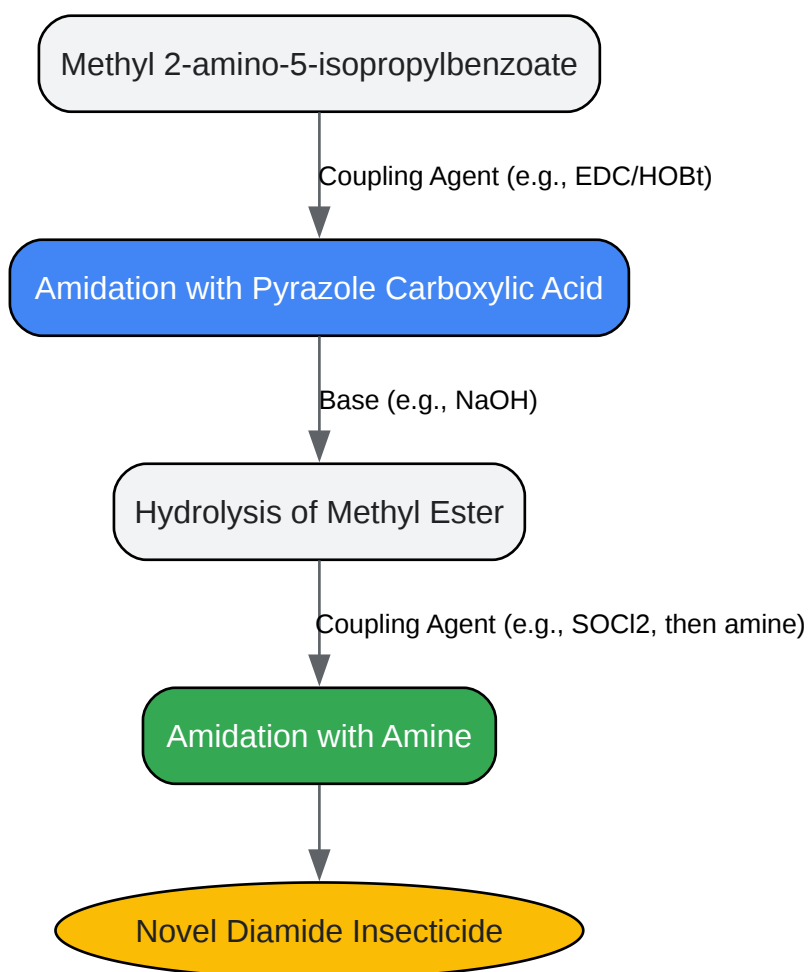
Hypothetical Synthesis Protocols

The following protocols describe plausible, though not explicitly documented, synthetic pathways for utilizing **Methyl 2-amino-5-isopropylbenzoate** in the creation of novel agrochemical candidates.

Protocol 1: Synthesis of a Novel Anthranilic Diamide Insecticide

This protocol outlines a hypothetical pathway to a novel diamide insecticide based on the well-established synthesis routes for compounds like chlorantraniliprole.

Workflow Diagram:



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Caption: Hypothetical workflow for the synthesis of a novel diamide insecticide.

Experimental Steps:

- Step 1: Amidation with Pyrazole Carboxylic Acid:
 - To a solution of **Methyl 2-amino-5-isopropylbenzoate** (1 equivalent) in a suitable solvent (e.g., dichloromethane), add 1-(3-chloropyridin-2-yl)-3-cyano-1H-pyrazole-5-carboxylic acid (1.1 equivalents).
 - Add a coupling agent such as EDC (1.2 equivalents) and HOBt (1.2 equivalents).
 - Stir the reaction mixture at room temperature for 12-24 hours.

- Monitor the reaction progress by TLC or LC-MS.
- Upon completion, wash the reaction mixture with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to yield the intermediate amide.
- Step 2: Hydrolysis of the Methyl Ester:
 - Dissolve the intermediate from Step 1 in a mixture of THF and water.
 - Add lithium hydroxide or sodium hydroxide (2-3 equivalents) and stir at room temperature until the hydrolysis is complete (monitored by TLC/LC-MS).
 - Acidify the reaction mixture with 1N HCl to precipitate the carboxylic acid.
 - Filter the solid, wash with water, and dry under vacuum.
- Step 3: Final Amidation:
 - Suspend the carboxylic acid from Step 2 in a solvent like thionyl chloride and reflux for 2-4 hours to form the acyl chloride.
 - Remove excess thionyl chloride under reduced pressure.
 - Dissolve the crude acyl chloride in a fresh solvent (e.g., THF) and add the desired amine (e.g., methylamine) dropwise at 0°C.
 - Allow the reaction to warm to room temperature and stir for 4-8 hours.
 - Quench the reaction with water and extract the product with an organic solvent.
 - Purify the final product by column chromatography or recrystallization.

Quantitative Data (Hypothetical):

Step	Reactant	Product	Yield (%)	Purity (%)
1	Methyl 2-amino-5-isopropylbenzoate	Intermediate Amide	85-95	>95
2	Intermediate Amide	Carboxylic Acid	90-98	>98
3	Carboxylic Acid	Final Diamide Insecticide	70-85	>99

Conclusion

While direct evidence for the use of **Methyl 2-amino-5-isopropylbenzoate** in the synthesis of commercial agrochemicals is currently lacking in the public domain, its structure represents a logical starting point for the development of novel active ingredients, particularly in the class of diamide insecticides. The isopropyl moiety at the 5-position is a feature that could impart desirable properties to new pesticide candidates. The protocols and data presented here are hypothetical and intended to guide researchers in exploring the potential of this and other uniquely substituted aminobenzoates in the discovery of next-generation crop protection agents. Further research and publication in this specific area are needed to confirm its role in applied agrochemical synthesis.

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References

- 1. 2-Amino-N-isopropylbenzamide | C₁₀H₁₄N₂O | CID 94411 - PubChem [pubchem.ncbi.nlm.nih.gov]
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